

Essential Safety and Operational Guide for 2-((Tosyloxy)amino)ethanamine

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Compound of Interest

Compound Name: 2-((Tosyloxy)amino)ethanamine

Cat. No.: B066805

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **2-((Tosyloxy)amino)ethanamine**, including detailed operational and disposal plans. Our goal is to be your preferred source for laboratory safety and chemical handling information, building trust by providing value beyond the product itself.

Hazard Summary and Quantitative Data

While a specific Safety Data Sheet (SDS) for **2-((Tosyloxy)amino)ethanamine** is not readily available, data for the structurally related compound 2-(2-Aminoethoxy)ethanol provides a strong basis for safe handling procedures. This compound is classified as causing severe skin burns and eye damage[1][2]. It is harmful if swallowed, in contact with skin, or if inhaled[1].

Quantitative Data for 2-(2-Aminoethoxy)ethanol (as a proxy)

Property	Value	Reference
Molecular Formula	C9H14N2O3S	[3][4]
Molecular Weight	230.29 g/mol	[3]
Boiling Point/Range	218 - 224 °C / 424.4 - 435.2 °F	[5]
Flash Point	127 °C / 260.6 °F	[5]
pH	10.2 @ 20°C (10 g/L aq. sol)	[5]
UN Number	3055	[2][5]
Hazard Class	8	[2][5]
Packing Group	III	[2][5]

Personal Protective Equipment (PPE)

A thorough assessment of the work area and process is required to determine all potential hazards and select the appropriate PPE[6]. The minimum required PPE for handling **2-((Tosyloxy)amino)ethanamine** includes:

- **Body Protection:** A fire-resistant lab coat should be worn to protect clothing and skin from splashes and spills[7]. Ensure the lab coat is buttoned and fits properly to cover as much skin as possible[8]. Long pants and closed-toe shoes are mandatory; shorts and sandals are not permitted[9][10].
- **Eye and Face Protection:** Safety glasses with side-shields that meet the ANSI Z87.1 standard are the minimum requirement[6][8]. When there is a splash hazard, chemical splash goggles and a face shield worn over the safety glasses are required[6][7][10].
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for incidental contact[6]. For prolonged contact or when handling larger quantities, consider double-gloving or using heavier-duty gloves[6]. Always inspect gloves for damage before use and remove them immediately after contact with the chemical, followed by hand washing[6][9].
- **Respiratory Protection:** If there is a risk of generating aerosols or vapors, or if working outside of a certified chemical fume hood, respiratory protection is necessary[7][8]. A

respirator program, including medical evaluation and fit testing, is required for respirator use[8].

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls:

- Always handle **2-((Tosyloxy)amino)ethanamine** in a well-ventilated area, preferably within a certified chemical fume hood[5][11].
- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested[5].

2. Pre-Handling:

- Review the Safety Data Sheet (SDS) for 2-(2-Aminoethoxy)ethanol and any other available safety information.
- Ensure all necessary PPE is available and in good condition.
- Prepare your work area by removing any unnecessary items and ensuring all required equipment is present.

3. Handling:

- Wear the minimum required PPE at all times: lab coat, safety glasses/goggles, and gloves[9].
- When transferring the chemical, do so carefully to avoid splashing or creating aerosols.
- Keep containers tightly closed when not in use[5][11].
- Avoid contact with skin, eyes, and clothing[1].
- Do not eat, drink, or smoke in the laboratory.

4. In Case of Exposure:

- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention[1][2][5].
- Eye Contact: Immediately rinse eyes cautiously with water for several minutes, removing contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention[1][2][5].
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor immediately[1][2].
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention[2][5].

Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations[12].

1. Waste Collection:

- Collect all waste containing **2-((Tosyloxy)amino)ethanamine** in a designated, properly labeled, and sealed waste container. Do not mix with incompatible waste streams.
- Solid waste, such as contaminated gloves or paper towels, should be placed in a separate, labeled solid waste container[13].

2. Labeling:

- Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**2-((Tosyloxy)amino)ethanamine**". List all components of the waste mixture.

3. Storage:

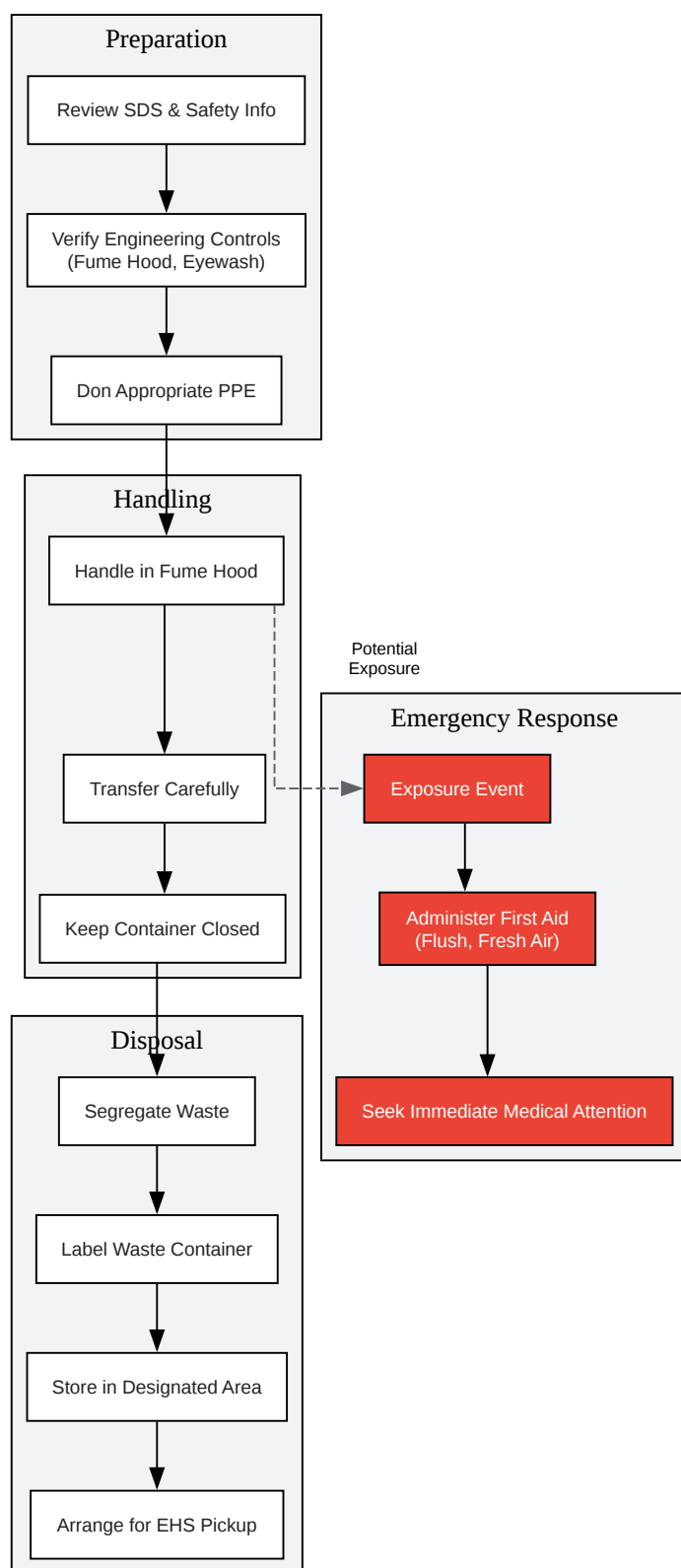
- Store the waste container in a designated satellite accumulation area that is secure and away from general laboratory traffic.

4. Final Disposal:

- Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal company. Do not pour any chemical waste down the drain^[13].

Visual Workflow for Safe Handling

The following diagram outlines the critical steps for the safe handling and disposal of **2-((Tosyloxy)amino)ethanamine**.



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Caption: Workflow for safe handling and disposal of **2-((Tosyloxy)amino)ethanamine**.

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